

# 4-Phenylisoxazol-3(2H)-one chemical structure and IUPAC name

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## Compound of Interest

Compound Name: 4-Phenylisoxazol-3(2H)-one

Cat. No.: B15206650

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## An In-depth Technical Guide to 4-Phenylisoxazol-3(2H)-one

For Researchers, Scientists, and Drug Development Professionals

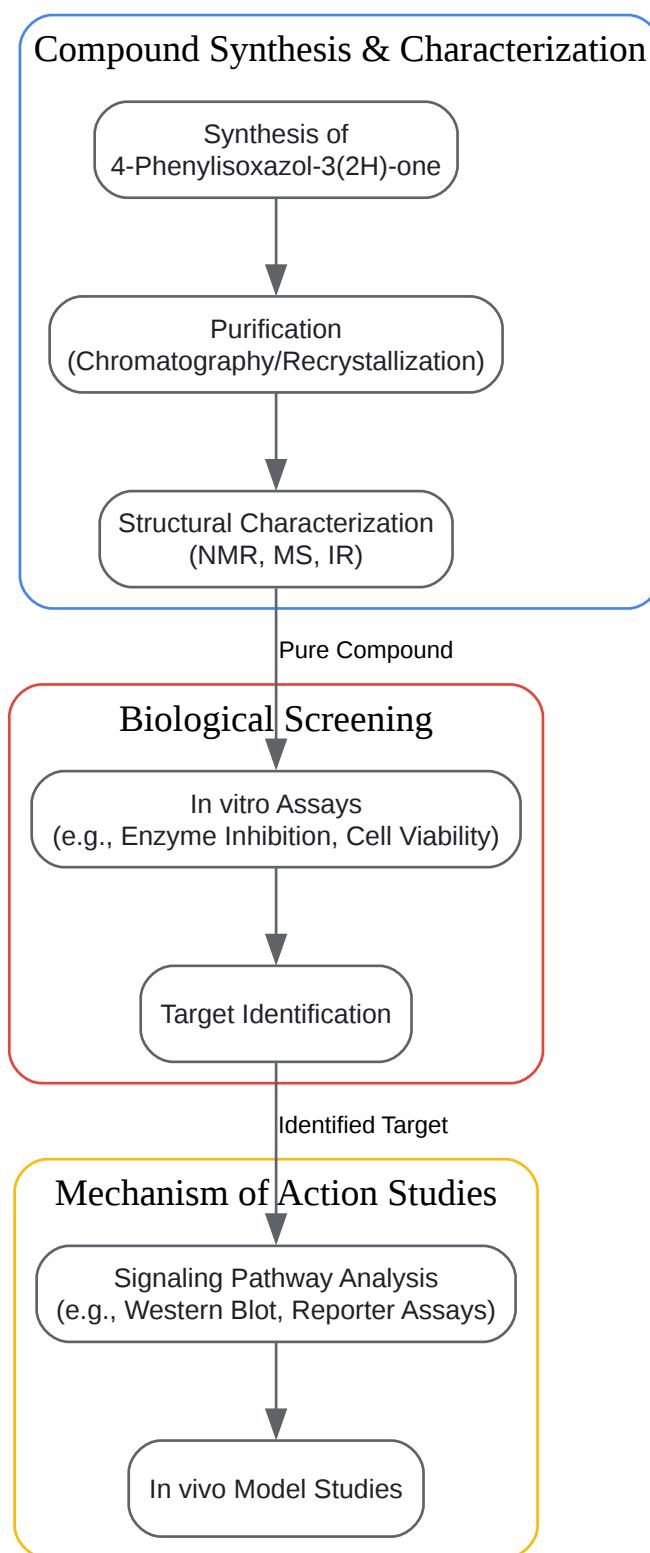
This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential biological significance of **4-Phenylisoxazol-3(2H)-one**. The information is curated for professionals in the fields of chemical research and drug development.

## Chemical Structure and IUPAC Name

**4-Phenylisoxazol-3(2H)-one** is a heterocyclic organic compound. Its structure consists of an isoxazolone ring, which is a five-membered ring containing a nitrogen and an oxygen atom in adjacent positions, substituted with a phenyl group at the 4th position. The "(2H)" designation in the name indicates the position of the hydrogen atom on the nitrogen of the isoxazole ring.

The standard IUPAC name for this compound is **4-phenylisoxazol-3(2H)-one**. An alternative, though less common, IUPAC name is 3(2H)-Isoxazolone, 4-phenyl-. It is important to distinguish this compound from its tautomer, 4-phenylisoxazol-5(2H)-one, as the position of the carbonyl group within the isoxazole ring differs.

Chemical Structure:



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